

The Toxicity of Acid Orange 95: An In-depth Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Orange 95

Cat. No.: B1172612

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A comprehensive review of publicly available data on the toxicological profile of the azo dye Acid Orange 95 (C.I. 24780; CAS No. 12217-33-3) reveals a significant lack of in-depth, substance-specific safety information. While general concerns associated with the broader class of azo dyes exist, detailed quantitative toxicological data and mechanistic studies for Acid Orange 95 are not readily available in the scientific literature or regulatory databases. This guide summarizes the currently known information and highlights the critical data gaps for this compound.

General Safety and Hazards

Acid Orange 95 is an anionic azo dye used in the textile and leather industries. General safety information suggests that while it may not be acutely toxic under normal conditions of use, precautions are necessary to avoid potential irritation and long-term health effects. Some sources indicate that Acid Orange 95 can cause serious eye irritation and is toxic to aquatic life with long-lasting effects. As with many azo dyes, there is a potential for carcinogenic effects, though specific studies on Acid Orange 95 are not publicly accessible.

Quantitative Toxicological Data

A thorough search for quantitative toxicological data for Acid Orange 95 yielded no specific values for key toxicological endpoints. The following table summarizes the lack of available data for this specific substance.

Toxicological Endpoint	Value for Acid Orange 95	Data Source
Acute Oral Toxicity (LD50)	Not Available	-
Acute Dermal Toxicity (LD50)	Not Available	-
Acute Inhalation Toxicity (LC50)	Not Available	-
No-Observed-Adverse-Effect Level (NOAEL)	Not Available	-
Lowest-Observed-Adverse-Effect Level (LOAEL)	Not Available	-

It is important to note that the absence of data does not equate to the absence of hazard. In the absence of specific data for Acid Orange 95, a precautionary approach should be taken, considering the potential hazards associated with other structurally related azo dyes.

Genotoxicity and Carcinogenicity

No specific genotoxicity or carcinogenicity studies for Acid Orange 95 were identified in the public domain. Azo dyes as a class have been scrutinized for their potential to be metabolized to aromatic amines, some of which are known carcinogens. However, without specific testing of Acid Orange 95, its genotoxic and carcinogenic potential remains uncharacterized.

Aquatic Toxicity

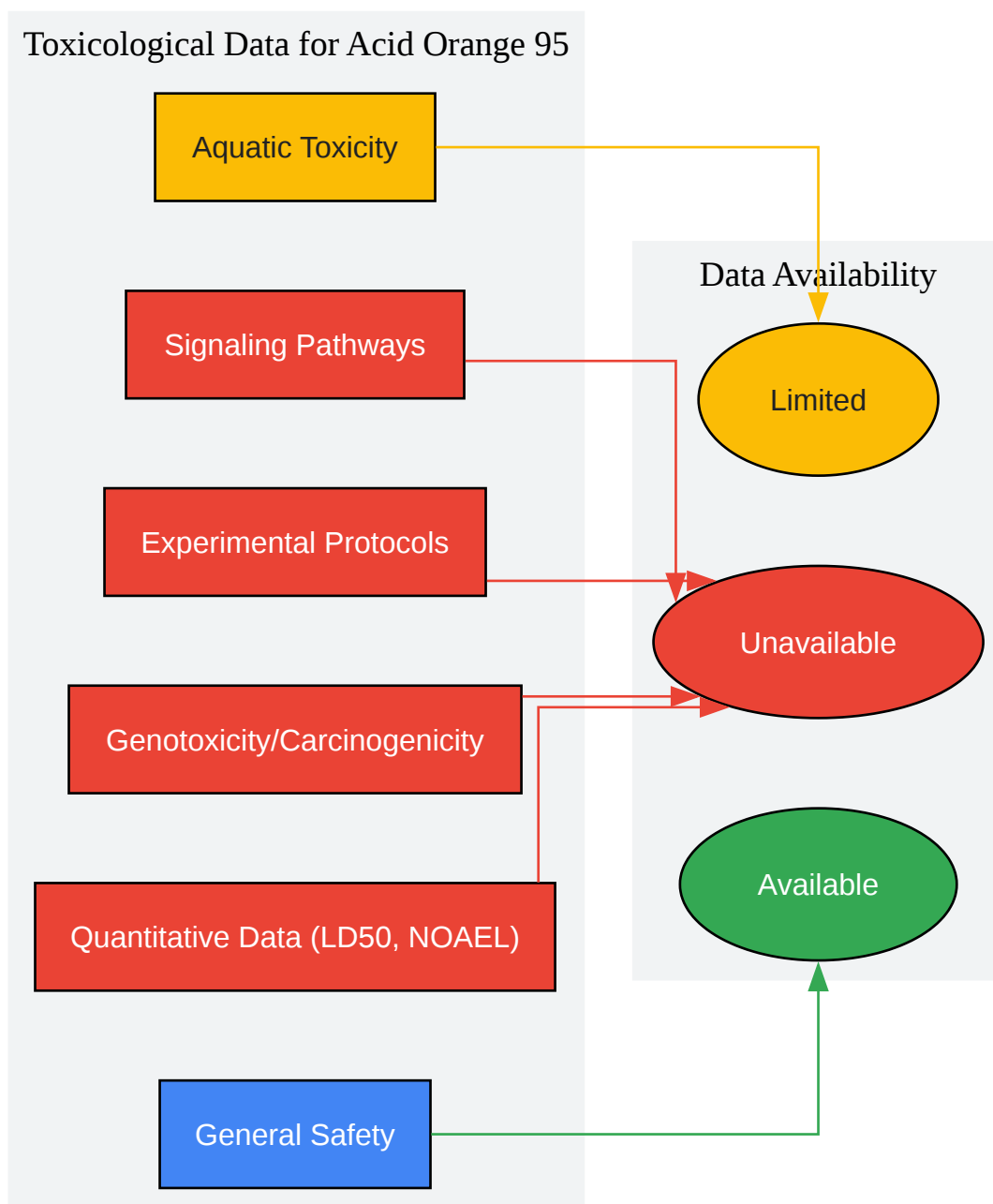
There are indications that Acid Orange 95 is "toxic to aquatic life with long lasting effects." However, specific quantitative data from standardized ecotoxicity tests, such as LC50 (lethal concentration for 50% of organisms) or EC50 (effective concentration for 50% of organisms) for relevant aquatic species, were not found.

Experimental Protocols and Signaling Pathways

Due to the lack of publicly available primary research studies on the toxicology of Acid Orange 95, no detailed experimental protocols or elucidated signaling pathways related to its potential toxicity can be provided.

Logical Relationship: Data Gap Analysis

The following diagram illustrates the current state of toxicological knowledge for Acid Orange 95, highlighting the significant data gaps.



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Caption: Availability of toxicological data for Acid Orange 95.

Conclusion for Researchers and Drug Development Professionals

The significant lack of publicly available, in-depth toxicological data for Acid Orange 95 presents a challenge for a comprehensive risk assessment. For researchers, scientists, and drug development professionals, this data gap underscores the need for caution when handling this substance. Any application of Acid Orange 95 where human or environmental exposure is possible should be approached with a thorough understanding of the potential hazards associated with azo dyes in general. Further toxicological studies, including acute and chronic toxicity, genotoxicity, carcinogenicity, and ecotoxicity, are necessary to establish a complete safety profile for Acid Orange 95. In the absence of such data, the use of well-characterized and less hazardous alternatives should be considered.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com